

A Comparative Analysis of Wear Resistance: Clearfil Photo Posterior vs. Tetric EvoCeram

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Compound of Interest

Compound Name: Clearfil Photo Posterior

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In the ever-evolving field of dental restorative materials, the long-term durability of posterior composites is a paramount concern for clinicians and researchers. This guide provides a detailed comparative study of the wear resistance of two prominent posterior composite resins: **Clearfil Photo Posterior**, a microhybrid composite, and Tetric EvoCeram, a nano-hybrid composite. This analysis is based on a synthesis of available clinical and in-vitro research to aid researchers, scientists, and drug development professionals in understanding the performance characteristics of these materials.

Composition and Material Properties

The wear resistance of a dental composite is intrinsically linked to its composition, particularly the filler type, size, and loading.

Clearfil Photo Posterior is a light-curing, radiopaque, microhybrid composite. It is characterized by a high filler content, which is a common attribute for materials designed to withstand the occlusal forces in the posterior region. The manufacturer, Kuraray Noritake Dental, emphasizes its high strength, durability, and wear resistance^{[1][2]}.

Tetric EvoCeram is a universal, light-curing, radiopaque nano-hybrid composite. Its formulation includes nano-fillers, which are intended to provide excellent polishability and wear resistance while maintaining high strength^[3]. The smaller particle size of nano-hybrids is theorized to lead to a smoother surface that is less prone to abrasive wear over time.

Property	Clearfil Photo Posterior	Tetric EvoCeram
Composite Type	Microhybrid	Nano-hybrid
Filler Type	Barium glass	Barium glass, Ytterbium trifluoride, Mixed oxide
Filler Size	0.04 μm to 54 μm	Average particle size of 550 nm (0.55 μm)
Filler Loading	85% by weight, 72% by volume	Not specified in available results
Matrix	Bis-GMA based	Not specified in available results

Quantitative Wear Data: A Comparative Summary

Direct comparative studies evaluating **Clearfil Photo Posterior** and Tetric EvoCeram under identical conditions are limited. However, by synthesizing data from various clinical and in-vitro studies, a comparative overview can be established. It is crucial to consider the different methodologies employed in these studies when interpreting the data.

Clinical Wear Performance

Clinical studies provide the most relevant data on the long-term performance of restorative materials in the oral environment.

Study Duration	Material	Mean Annual Wear Rate	Key Findings
3 Years[4][5]	Clearfil Photo Posterior	4.9 $\mu\text{m}/\text{year}$	Exhibited remarkable wear resistance in Class I and II restorations.
2 Years[6]	Clearfil	Mean Abrasion: 79.2 μm Mean Attrition: 153.4 μm	Attrition was greater than abrasion.
8 Years[7]	Tetric EvoCeram	Not quantified as a rate	98% of restorations showed no evidence of wear.
5 Years[8]	Tetric EvoCeram	Not quantified	Showed a 100% survival rate with excellent clinical performance.
2 Years[9]	Tetric EvoCeram	Not quantified	Demonstrated acceptable clinical performance in posterior restorations.

In-Vitro Wear Performance

In-vitro studies utilize chewing simulators and tribometers to assess wear resistance in a controlled laboratory setting. These studies allow for standardized comparisons but may not fully replicate the complex oral environment.

Study Type	Material	Wear Measurement	Key Findings
In-vitro Wear Test[10]	Clearfil AP-X (a similar microhybrid)	Volume Loss: 8.5956 mm ³	Showed higher wear than a nanofilled composite in this specific test.
In-vitro Chewing Simulation[7]	Tetric EvoCeram Bulk Fill	Vertical Wear: ~200-300 µm	Exhibited low and comparable wear to other bulk-fill composites after 120,000 cycles.
In-vitro Three-Body Wear	Tetric EvoCeram	Mean Weight Loss: Lower than a microhybrid, higher than a nanofilled composite	Filler particle size was correlated with wear resistance.

Experimental Protocols

The methodologies employed in the cited studies are critical for understanding the context of the presented data.

Clinical Study Protocol: Clearfil Photo Posterior (3-Year) [6][7]

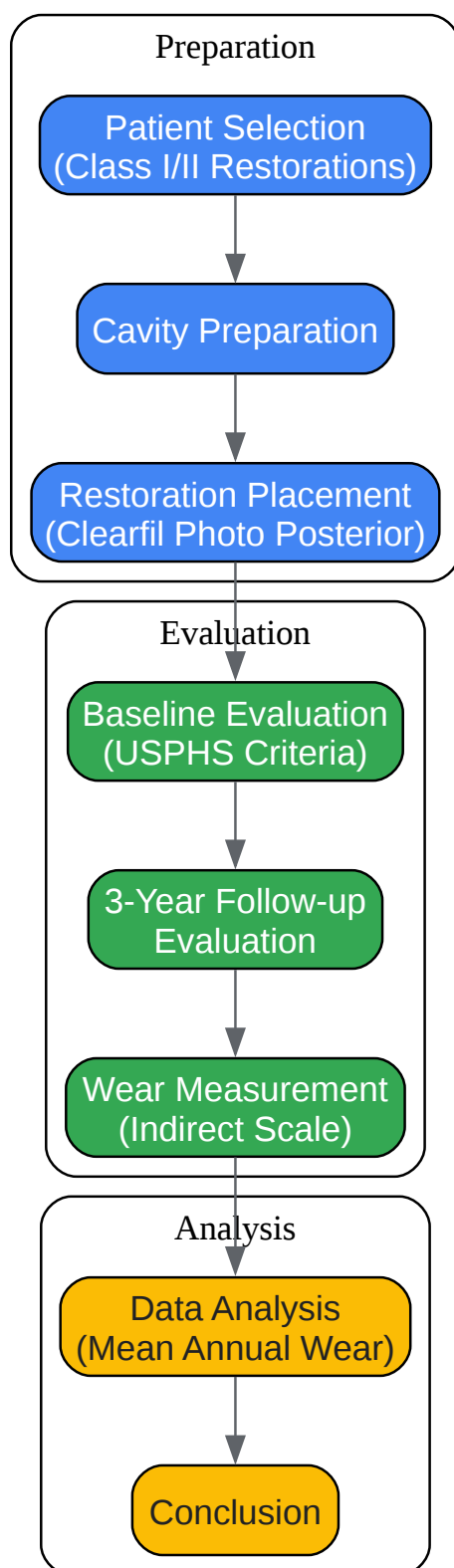
- Study Design: A 3-year clinical trial involving 60 Class I and Class II restorations in premolars and molars.
- Restorative Procedure: Enamel margins were etched with 37% phosphoric acid. A bonding agent (Clearfil Photo Bond) was applied, followed by the incremental placement of **Clearfil Photo Posterior**, with each increment being light-cured.
- Evaluation: Restorations were evaluated at 36 months using the USPHS system and M-L indirect scale.
- Wear Measurement: Wear was measured, and an adjusted mean value was calculated.

In-Vitro Chewing Simulation Protocol: Tetric EvoCeram Bulk Fill[9]

- Apparatus: Willytec chewing simulator.
- Specimen Preparation: Standardized test samples of the composite material.
- Test Parameters:
 - Antagonist: Standardized ceramic antagonists.
 - Cycles: 120,000 masticatory cycles.
 - Force: 50 N.
 - Sliding Movement: 0.7 mm.
- Wear Measurement: Vertical substance loss was measured using a 3D laser scanner.

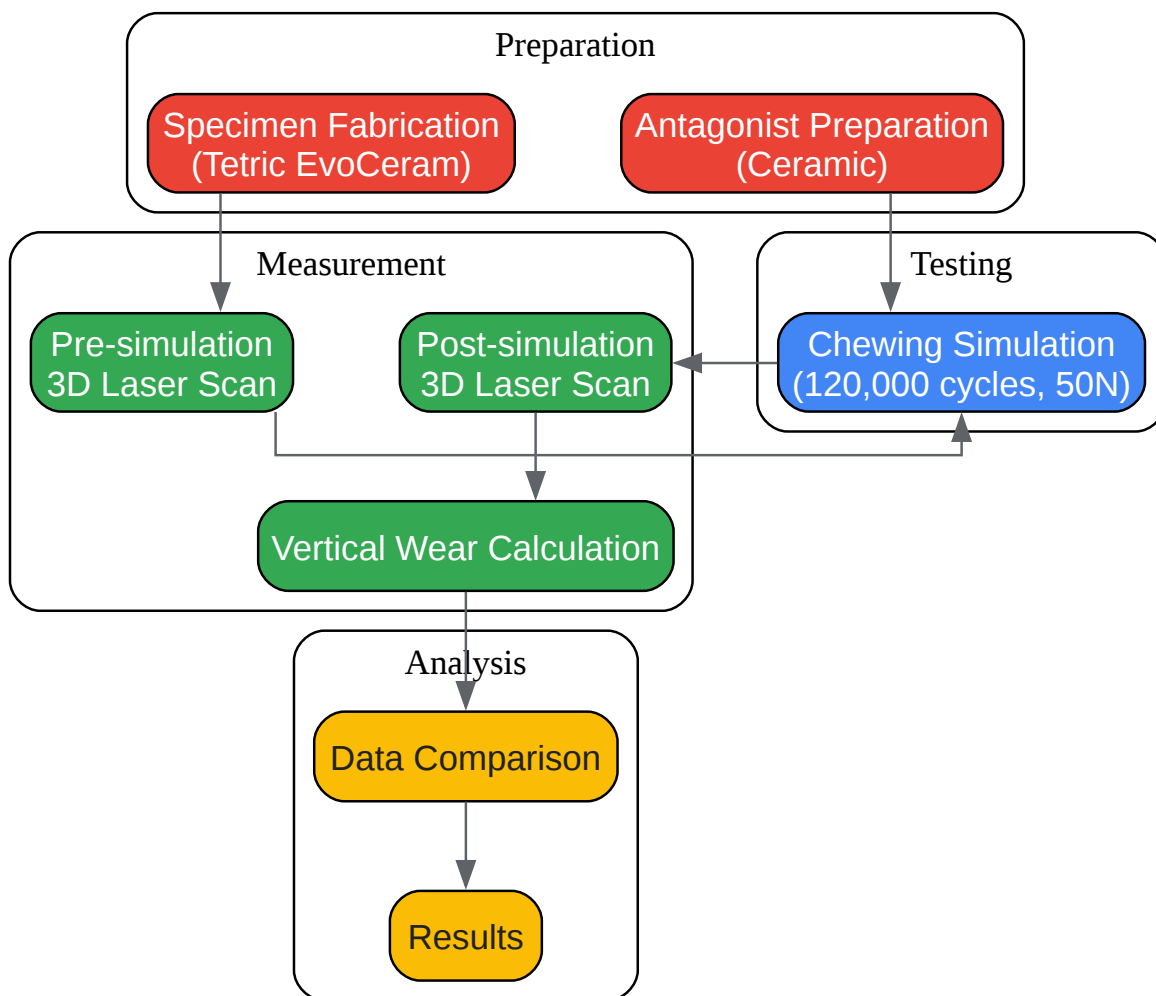
Visualizing Experimental Workflows

To further elucidate the experimental processes, the following diagrams illustrate the workflows for a clinical wear study and an in-vitro chewing simulation.



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Caption: Workflow of a typical clinical wear study.



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Caption: Workflow of an in-vitro chewing simulation test.

Discussion and Conclusion

Based on the available evidence, both **Clearfil Photo Posterior** and Tetric EvoCeram demonstrate commendable wear resistance for use in posterior restorations.

- **Clearfil Photo Posterior**, as a microhybrid composite, has shown excellent long-term clinical performance with a low annual wear rate in a 3-year study[4][5]. Its high filler loading contributes to its robust mechanical properties.

- Tetric EvoCeram, a nano-hybrid composite, also exhibits outstanding clinical longevity, with a very high percentage of restorations showing no wear after 8 years[7]. In-vitro studies further support its favorable wear characteristics, which are comparable to other modern composites[7]. The nano-hybrid formulation appears to contribute to a durable and polishable surface.

It is important to note that the wear of a composite restoration is a multifactorial process influenced by material properties, occlusal forces, patient habits (e.g., bruxism), and the opposing dentition. While in-vitro studies provide valuable comparative data, clinical studies are the ultimate measure of a material's success.

In conclusion, both **Clearfil Photo Posterior** and Tetric EvoCeram are suitable materials for posterior restorations with high wear resistance. The choice between a microhybrid and a nano-hybrid composite may depend on a clinician's preference for handling characteristics, esthetic requirements, and the specific clinical situation. Researchers should be mindful of the different testing methodologies when comparing wear data from various studies. Further direct comparative clinical trials would be beneficial to provide a more definitive ranking of the wear performance of these two materials.

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References

- 1. kuraraynoritake.eu [kuraraynoritake.eu]
- 2. Three-year follow-up of five posterior composites: in vivo wear - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. doriotdent.ro [doriotdent.ro]
- 4. Clinical evaluation of Clearfil photoposterior: 3-year results - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]

- 7. ivodent.hu [ivodent.hu]
- 8. media.dentalcompare.com [media.dentalcompare.com]
- 9. A Two-Year Comparative Evaluation of Clinical Performance of a Nanohybrid Composite Resin to a Flowable Composite Resin - PMC [pmc.ncbi.nlm.nih.gov]
- 10. An in vitro investigation of wear resistance and hardness of composite resins - PMC [pmc.ncbi.nlm.nih.gov]
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